

improving the photostability of Tnir7-1A during long-term imaging

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Compound of Interest

Compound Name: Tnir7-1A
Cat. No.: B15617092

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Technical Support Center: Tnir7-1A

Welcome to the technical support center for **Tnir7-1A**, a near-infrared fluorescent protein engineered for exceptional performance in long-term live-cell imaging. This resource provides troubleshooting guidance and answers to frequently asked questions to help you optimize your experiments and achieve high-quality, stable imaging data.

Frequently Asked Questions (FAQs)

Q1: What is **Tnir7-1A** and what are its primary applications?

Tnir7-1A is a novel, monomeric near-infrared fluorescent protein designed for high photostability and brightness. Its excitation and emission spectra in the near-infrared range minimize phototoxicity and tissue autofluorescence, making it ideal for demanding applications such as long-term live-cell imaging, deep-tissue imaging, and tracking of dynamic cellular processes in real-time.

Q2: What are the key spectral properties of **Tnir7-1A**?

The spectral and photophysical properties of **Tnir7-1A** are summarized below. Brightness is a product of the molar extinction coefficient and the quantum yield.[\[1\]](#)

Property	Value
Excitation Maximum	~700 nm
Emission Maximum	~750 nm
Molar Extinction Coefficient (ϵ)	>100,000 M ⁻¹ cm ⁻¹
Quantum Yield (Φ)	~0.20
Molecular Brightness ($\epsilon * \Phi$)	>20,000

Q3: How does the photostability of **Tnir7-1A** compare to other fluorescent proteins?

Tnir7-1A has been engineered for superior photostability compared to many conventional fluorescent proteins, allowing for extended imaging periods with minimal signal loss. While photostability is influenced by experimental conditions, **Tnir7-1A** is designed to outperform standard fluorescent proteins under continuous illumination.

Troubleshooting Guide: Improving Tnir7-1A Photostability

Even with a highly photostable protein like **Tnir7-1A**, photobleaching can occur during long-term imaging experiments.[\[2\]](#)[\[3\]](#) This guide addresses common issues and provides solutions to maximize signal stability.

Issue 1: Rapid photobleaching is observed during time-lapse imaging.

- Cause: The primary cause of photobleaching is excessive exposure to excitation light.[\[3\]](#) The rate of photobleaching is non-linearly dependent on the excitation power.[\[4\]](#)
- Solutions:
 - Reduce Excitation Power: Use the lowest laser power or illumination intensity that provides an adequate signal-to-noise ratio. Neutral density filters can be used to attenuate

the excitation light.[\[3\]](#)

- Minimize Exposure Time: Use the shortest possible exposure time for your camera or detector.
- Optimize Imaging Intervals: Increase the time between image acquisitions to the longest interval that still captures the biological process of interest.
- Use Sensitive Detectors: Employing high quantum efficiency detectors (e.g., sCMOS cameras) allows for lower excitation light levels.

Issue 2: High background fluorescence obscures the **Tnir7-1A** signal.

- Cause: Background fluorescence can originate from the cell culture medium, imaging dish, or autofluorescence from the cells themselves.
- Solutions:
 - Use Imaging-Specific Media: Switch to a phenol red-free medium with reduced background fluorescence.[\[5\]](#)
 - Properly Prepare Imaging Chambers: Use imaging dishes with high-quality glass or polymer coverslips (No. 1.5) suitable for high-resolution microscopy.
 - Background Subtraction: Use image processing software to subtract the background signal from your images.

Issue 3: Signs of phototoxicity are observed in the cells (e.g., blebbing, apoptosis).

- Cause: High-intensity light, especially at shorter wavelengths, can be toxic to cells. Although **Tnir7-1A** is excited in the near-infrared spectrum to reduce phototoxicity, very high light doses can still be damaging.
- Solutions:
 - Further Reduce Illumination: Implement the strategies mentioned in "Issue 1" to minimize the total light dose delivered to the sample.

- Maintain Optimal Environmental Conditions: Use a stage-top incubator to maintain proper temperature, humidity, and CO₂ levels throughout the experiment.[5]
- Consider Alternative Imaging Modalities: Techniques like spinning disk confocal or light-sheet microscopy can reduce phototoxicity compared to point-scanning confocal microscopy.[4]

Experimental Protocols

Protocol 1: Assessing **Tnir7-1A** Photostability in Live Cells

This protocol provides a standardized method for quantifying the photostability of **Tnir7-1A** in your specific experimental setup.[4]

- Cell Culture and Transfection:
 - Plate cells on a glass-bottom imaging dish suitable for your microscope.
 - Transfect cells with a vector encoding your **Tnir7-1A** fusion protein and allow for expression (typically 24-48 hours).
- Microscope Setup:
 - Use a confocal or widefield microscope equipped for near-infrared imaging.
 - Set the environmental chamber to 37°C and 5% CO₂.
 - Locate a field of view with several healthy, expressing cells.
- Image Acquisition:
 - Set the excitation laser/light source to the desired power level (start with a low power setting).
 - Acquire a time-lapse series of images (e.g., one frame every 30 seconds for 30 minutes). Keep all acquisition parameters (laser power, exposure time, detector gain) constant throughout the experiment.

- Data Analysis:
 - Select several regions of interest (ROIs) within the expressing cells and a background ROI.
 - Measure the mean fluorescence intensity for each ROI at each time point.
 - Subtract the background intensity from the cell intensity at each time point.
 - Normalize the intensity values to the initial time point ($t=0$).
 - Plot the normalized intensity as a function of time. The rate of decay represents the photobleaching rate. The time to 50% intensity is the half-life ($t_{1/2}$).

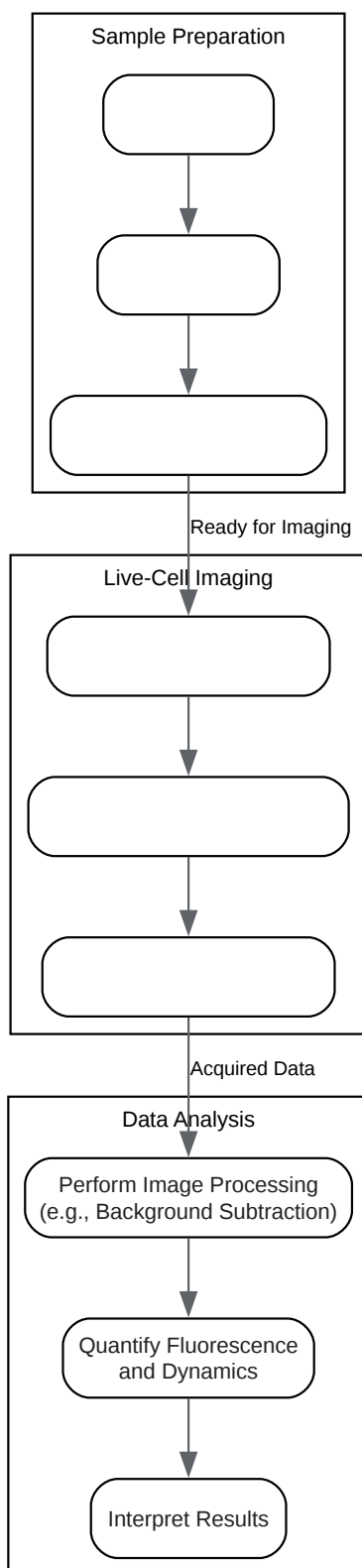
Protocol 2: General Live-Cell Imaging with **Tnir7-1A**

This protocol outlines a general workflow for long-term imaging experiments.

- Sample Preparation:
 - Prepare cells expressing **Tnir7-1A** on a suitable imaging dish.
 - Replace the culture medium with a live-cell imaging solution to reduce background fluorescence.[\[5\]](#)
- Microscope and Environmental Control:
 - Ensure the microscope is equipped with a stage-top incubator and is fully equilibrated to 37°C and 5% CO₂.
- Image Acquisition Setup:
 - Find the region of interest using the lowest possible light intensity.
 - Optimize acquisition settings (laser power, exposure time, gain) to achieve a good signal with minimal excitation light.

- Set up the time-lapse parameters (interval and duration) appropriate for the biological question.
- Long-Term Imaging:
 - Start the time-lapse acquisition.
 - Use an autofocus system if necessary, but be aware that it can increase light exposure.^[5] If possible, use it sparingly or rely on a hardware-based focus drift correction system.
- Post-Acquisition Processing:
 - Apply background subtraction and any necessary image corrections.
 - Analyze the data to extract quantitative information about the dynamic process being studied.

Visualizations



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